

HO-PEG5-CH2COOH in vitro performance

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Compound Focus: HO-Peg5-CH2cooh

Cat. No.: S3616583

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Framework for Comparing PEG Linkers

The table below outlines the key types of data you would need to gather for an objective comparison. Currently, specific data for **HO-PEG5-CH2COOH** in these categories is not available in the search results.

Comparison Aspect	HO-PEG5-CH2COOH (Theoretical/Reported)	Alternative PEG Linker (e.g., HO-PEG5-CH2CH2COOH)	Alternative Higher MW PEG (e.g., MW 5000)
Molecular Weight (MW)	296.31 g/mol (for C ₁₂ H ₂₄ O ₈) [1]	310.34 g/mol [2]	5000 g/mol [3]
Solubility (in DMSO)	Data Not Available	~100 mg/mL (estimated from related product) [4]	~100 mg/mL [3]
PROTAC Degradation Efficiency (DC ₅₀)	Data Not Available	Data Not Available	Data Not Available
Membrane Permeability	Data Not Available	Data Not Available	Data Not Available
Cellular Toxicity / Viability Impact	Data Not Available	Data Not Available	Data Not Available

Comparison Aspect	HO-PEG5-CH2COOH (Theoretical/Reported)	Alternative PEG Linker (e.g., HO-PEG5-CH2CH2COOH)	Alternative Higher MW PEG (e.g., MW 5000)
Key Experimental Observations	Data Not Available	Data Not Available	Data Not Available

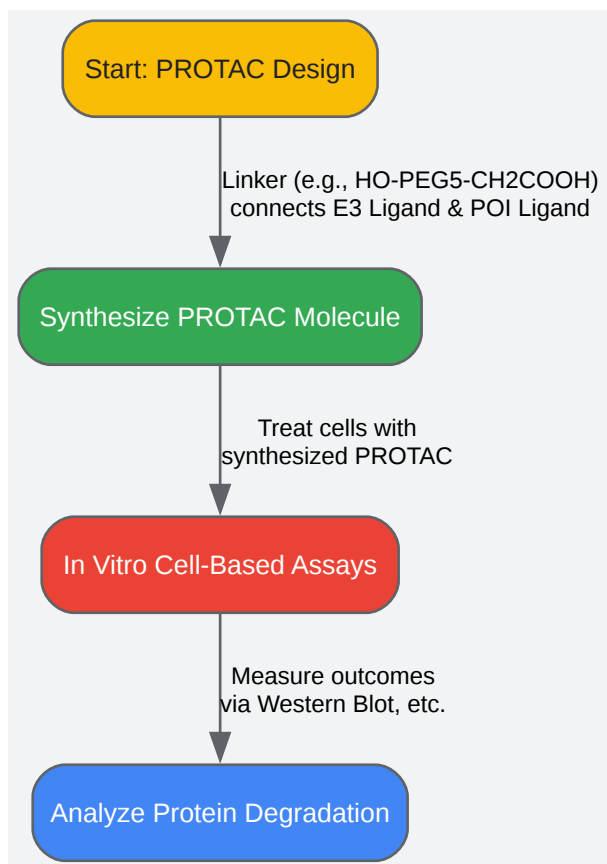
Guide to Sourcing Experimental Data

Since commercial catalogs lack experimental details, here are practical ways to find the performance data you need:

- **Search Scientific Literature:** Use databases like **PubMed, Google Scholar, and SciFinder**. Search for the specific CAS numbers (**52026-48-9** for **HO-PEG5-CH2COOH** [1] or **2079768-50-4** for HO-PEG5-CH2CH2COOH [2]) or the compound names in the context of "PROTAC synthesis" or "linker performance."
- **Review Citing Publications:** Some supplier websites list publications that use their products. Checking these papers can provide real-world experimental data and protocols [2].
- **Contact Manufacturers Directly:** Suppliers often have additional technical data and sometimes can share application notes or unpublished data from their scientists.

Experimental Workflow for PROTAC Evaluation

When you find relevant studies, the experimental workflow to evaluate a PROTAC linker typically follows these steps [3] [2]. The diagram below outlines this general process.



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The specific protocols for key experiments often include:

- **PROTAC Synthesis:** The carboxylic acid end (-COOH) of the PEG linker is typically conjugated to an amine group on a ligand molecule using activators like EDC or DCC to form a stable amide bond [2].
- **Cell-Based Assays:** Cells are treated with the synthesized PROTAC, and its efficiency is measured by the concentration required to degrade 50% of the target protein (DC₅₀).
- **Analysis:** Techniques like Western Blot are used to monitor the degradation of the target protein over time.

Summary and Recommendations

The core challenge is a lack of publicly available *in vitro* performance data in the searched sources. To proceed with your guide, I suggest:

- **Using the provided table and workflow diagram** as a template for the data you need to collect.
- **Focusing your research** on the scientific literature using the databases and CAS numbers mentioned.

- **Considering the theoretical advantages** of a short, 5-unit PEG linker like **HO-PEG5-CH2COOH**, which is often chosen to balance improved solubility without significantly compromising the membrane permeability of the final PROTAC molecule.

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References

1. - HO - PEG COOtBu | 52026-48-9 5 CH 2 [chemicalbook.com]
2. Hydroxy- PEG -acid | 2079768-50-4 5 [chemicalbook.com]
3. - HO - PEG (MW 5000) | TargetMol CH 2 COOH [targetmol.com]
4. - HO - PEG (MW 10000) | PROTAC Linkers | | Invivochem CH 2 COOH [invivochem.com]

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